

Molecular weight and formula of 6-Methyl-4-octanol

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Compound of Interest

Compound Name: 6-Methyl-4-octanol

Cat. No.: B14477398

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Core Chemical Properties of 6-Methyl-4-octanol

6-Methyl-4-octanol is a branched aliphatic alcohol. Its fundamental molecular properties, derived from its structure, are crucial for its application in chemical synthesis and research. The structure consists of an eight-carbon (octane) backbone, distinguished by a hydroxyl group (-OH) at the fourth carbon position and a methyl group (-CH₃) at the sixth position.

Molecular Formula and Weight

The chemical structure directly informs the molecular formula and weight, which are key identifiers for the compound. Based on its composition of 9 carbon atoms, 20 hydrogen atoms, and 1 oxygen atom, the molecular properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₉ H ₂₀ O	[1][2]
Molecular Weight	144.25 g/mol	[1][3][4]

Logical Derivation of Properties

The relationship between the compound's name, structure, and fundamental properties follows a clear logical progression. The IUPAC name dictates the precise arrangement of atoms, which in turn defines its molecular formula and allows for the calculation of its exact molecular weight.

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Caption: Logical workflow from nomenclature to molecular weight.

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References

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- 2. 4-Octanol, 7-methyl- [webbook.nist.gov]
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